

Navigating the Safe Handling of Tris(4-formylphenyl)amine: A Technical Guide

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Compound of Interest

Compound Name: *Tris(4-formylphenyl)amine*

Cat. No.: *B039881*

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For Researchers, Scientists, and Drug Development Professionals

Tris(4-formylphenyl)amine is a versatile building block in organic synthesis, frequently employed in the development of novel materials and as a precursor in various chemical reactions.[1] As with any chemical reagent, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure laboratory safety and experimental integrity. This technical guide provides a comprehensive overview of the safety data and handling protocols for **Tris(4-formylphenyl)amine**, designed for researchers, scientists, and drug development professionals.

Core Safety and Physical Data

A summary of the key quantitative data for **Tris(4-formylphenyl)amine** is presented below, offering a quick reference for its physical and chemical properties, as well as its hazard classifications.

Table 1: Physical and Chemical Properties of **Tris(4-formylphenyl)amine**

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[2] [3]
Molecular Weight	329.35 g/mol	[3]
CAS Number	119001-43-3	[3]
Appearance	Yellow solid	[1]
Melting Point	243 - 248 °C	[3]
Solubility	Soluble in Chloroform	

Table 2: GHS Hazard Classification and Statements for **Tris(4-formylphenyl)amine**

Classification	Code	Statement	Pictogram	Signal Word	Source(s)
Skin Sensitization	H317	May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning	[2] [3] [4]
Hazardous to the aquatic environment, long-term hazard	H413	May cause long lasting harmful effects to aquatic life	No Pictogram	No Signal Word	[2] [3] [4]

Experimental Handling Protocols

Given the hazard profile of **Tris(4-formylphenyl)amine**, particularly its potential as a skin sensitizer, a stringent handling protocol is essential. The following is a general methodology for the safe handling of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following should be worn at all times when handling **Tris(4-formylphenyl)amine**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Contaminated work clothing should not be allowed out of the workplace.[1]
- **Eye Protection:** Safety glasses or goggles to protect against dust particles.[3]
- **Respiratory Protection:** A dust mask (type N95 or equivalent) is recommended, especially when handling the solid form, to avoid inhalation.[3]
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing.

Engineering Controls

- **Fume Hood:** All weighing and handling of solid **Tris(4-formylphenyl)amine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure the laboratory has adequate general ventilation.

Handling and Storage

- **Avoid Contact:** Avoid direct contact with skin and eyes.[1]
- **Avoid Dust Formation:** Handle the solid carefully to prevent the generation of dust.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 10°C and 25°C.[5]
- **Incompatibilities:** Keep away from strong oxidizing agents.

Spill and Waste Disposal

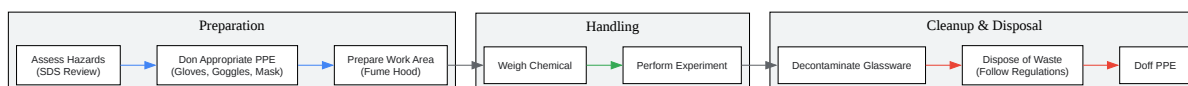
- **Spills:** In case of a spill, avoid breathing dust.[1] Carefully sweep up the solid material, place it in a sealed container for disposal, and clean the area with an appropriate solvent.
- **Waste Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Avoid release to the environment.[1]

First Aid Measures

- Skin Contact: If on skin, wash with plenty of water.[1] If skin irritation or rash occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Inhalation: Move the person to fresh air.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Tris(4-formylphenyl)amine** from receipt of the chemical to its final disposal.



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A workflow for the safe handling of **Tris(4-formylphenyl)amine**.

This guide is intended to provide a foundation for the safe handling of **Tris(4-formylphenyl)amine**. It is crucial for researchers to always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before use and to adhere to all institutional and regulatory safety guidelines.

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